

Application Notes and Protocols for SU5614

Stock Solution Preparation

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Compound of Interest

Compound Name: *su5614*

Cat. No.: *B1233369*

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This document provides a detailed guide for the preparation, storage, and handling of stock solutions for **SU5614**, a potent inhibitor of several receptor tyrosine kinases.

Introduction

SU5614 is a synthetic small molecule that acts as a competitive inhibitor of ATP binding to the kinase domain of several growth factor receptors. It is widely used in cancer research and drug development to study angiogenesis and cell proliferation. Primarily, **SU5614** targets Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2), Platelet-Derived Growth Factor Receptor (PDGFR), c-Kit, and FMS-like tyrosine kinase 3 (FLT3).^{[1][2][3]} Its ability to inhibit these pathways makes it a valuable tool for investigating cellular processes such as proliferation, migration, and survival.

SU5614 Properties

A summary of the key quantitative data for **SU5614** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	272.73 g/mol	[1]
Appearance	Orange-red solid	
Purity	≥95% (HPLC)	
Primary Solvent	Dimethyl sulfoxide (DMSO)	[1][3]
Solubility in DMSO	10 mg/mL (36.66 mM)	[1][4]
Storage of Powder	-20°C for up to 3 years	[1][2]
Storage of Stock Solution	-20°C for up to 2 months or -80°C for up to 1 year	[1]

Experimental Protocol: Preparation of SU5614 Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **SU5614** in DMSO.

Materials:

- **SU5614** powder
- Anhydrous or high-purity Dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

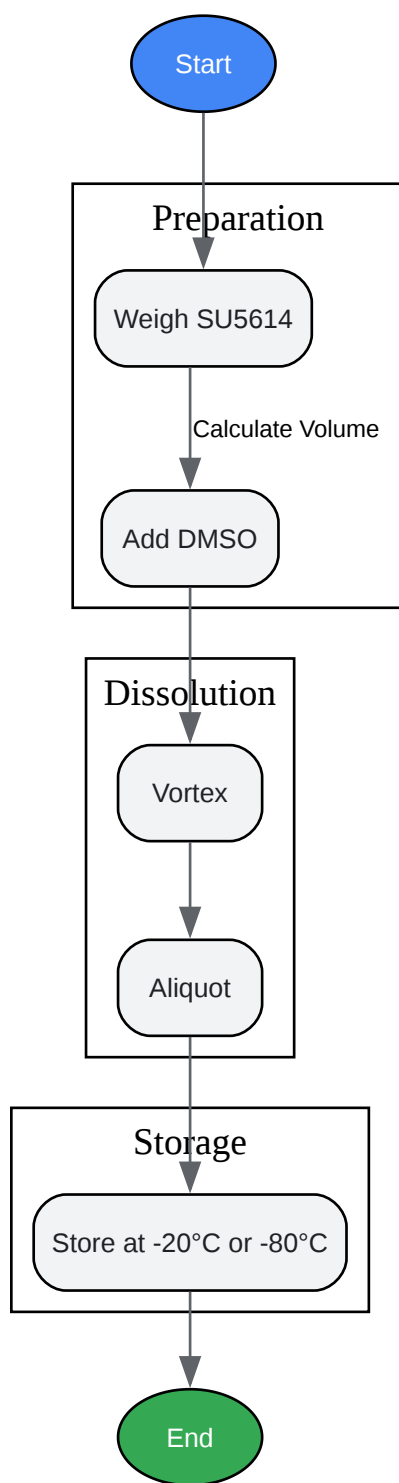
Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **SU5614** powder to room temperature to prevent condensation of moisture.

- Weighing: Accurately weigh the desired amount of **SU5614** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.73 mg of **SU5614**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 272.73 \text{ g/mol} = 2.73 \text{ mg}$
- Solvent Addition: Add the calculated volume of DMSO to the tube containing the **SU5614** powder. For a 10 mM solution with 2.73 mg of **SU5614**, add 1 mL of DMSO.
- Dissolution: Close the tube tightly and vortex thoroughly until the **SU5614** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid in dissolution if necessary.^[5]
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile cryovials.^[1]
- Storage: Store the aliquots at -20°C for short-term storage (up to 2 months) or at -80°C for long-term storage (up to 1 year).^[1] When ready to use, thaw an aliquot at room temperature and dilute it to the desired final concentration in your cell culture medium or experimental buffer.

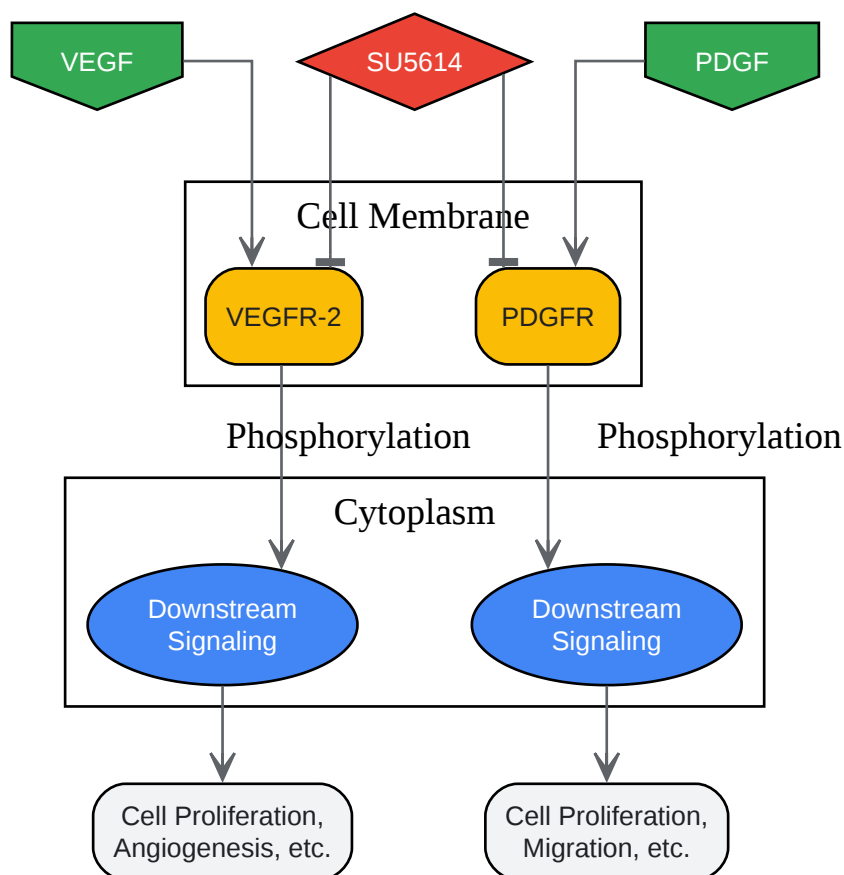
Visualization of Experimental Workflow and Signaling Pathway

To facilitate understanding, the following diagrams illustrate the experimental workflow for preparing the **SU5614** stock solution and the signaling pathway it inhibits.



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Caption: Experimental workflow for preparing **SU5614** stock solution.



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Caption: **SU5614** inhibition of VEGFR and PDGFR signaling pathways.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. SU 5614 - CAS:1055412-47-9 - KKL Med Inc. [m.kklmed.com]
- 3. caymanchem.com [caymanchem.com]
- 4. SU5614产品说明书 [selleck.cn]
- 5. medchemexpress.com [medchemexpress.com]

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